

1,2-dichloroethane-d4 molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Dichloroethane-d4

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Technical Guide: 1,2-Dichloroethane-d4

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of **1,2-dichloroethane-d4**, a deuterated analog of **1,2-dichloroethane**. It is intended to serve as a technical resource, detailing its core physicochemical properties and common applications.

Physicochemical Properties

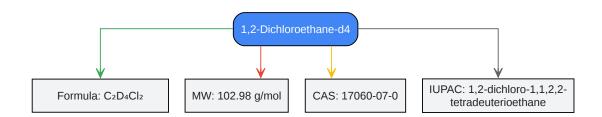
1,2-dichloroethane-d4 is a colorless liquid with a chloroform-like odor.[1] As a deuterated compound, it serves as a valuable tool in various analytical and research applications where isotopic labeling is required.[1] Its properties are summarized below.



Property	Value
Molecular Formula	C ₂ D ₄ Cl ₂ [2][3]
Molecular Weight	102.98 g/mol [1][2][3][4][5][6]
IUPAC Name	1,2-dichloro-1,1,2,2-tetradeuterioethane[1]
CAS Number	17060-07-0[1][2][3][4][6]
Synonyms	Ethylene-d4 dichloride, 1,2-Dichloroethane- 1,1,2,2-D4[1][2]
Isotopic Purity	≥98% to >99 atom %[1][2][4]
Chemical Purity	99%[5][6]

Core Compound Relationships

The following diagram illustrates the relationship between the compound's identity and its fundamental properties.



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Caption: Key identifiers and properties of 1,2-dichloroethane-d4.

Applications in Research



Due to its unique isotopic signature, **1,2-dichloroethane-d4** is utilized in several scientific fields:

- Analytical Chemistry: It is frequently used as a solvent and an internal standard in Nuclear Magnetic Resonance (NMR) spectroscopy.[1]
- Mechanistic Studies: Researchers employ it in studies of reaction mechanisms and kinetics,
 where the deuterium labeling provides valuable insights into molecular behavior.[1]
- Environmental Analysis: It serves as a labeled analog for 1,2-dichloroethane in environmental monitoring and studies of priority pollutants.[3][5][6]

Experimental Protocols

This guide focuses on the fundamental properties and applications of **1,2-dichloroethane-d4** based on publicly available data. Detailed experimental protocols are highly specific to the research context and are therefore not included. For methodologies, users should refer to peer-reviewed literature detailing specific experimental setups, such as those involving NMR analysis or kinetic studies where this compound is used.

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